

Application Notes and Protocols: Isodecyl Diphenyl Phosphate in Fire-Resistant Hydraulic Fluids

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Compound of Interest

Compound Name: *Isodecyl diphenyl phosphate*

Cat. No.: *B118952*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of **isodecyl diphenyl phosphate** (IDDP) in the formulation of fire-resistant hydraulic fluids. The information compiled is intended to guide researchers and professionals in understanding the properties, performance characteristics, and evaluation methods for these specialized fluids.

Introduction to Isodecyl Diphenyl Phosphate in Fire-Resistant Hydraulic Fluids

Isodecyl diphenyl phosphate (IDDP) is a phosphate ester utilized as a base stock and additive in the formulation of fire-resistant hydraulic fluids.[1] Phosphate esters, as a class, are recognized for their excellent fire resistance, thermal stability, and lubricity.[2][3] IDDP contributes to these properties, functioning as both a flame retardant and a plasticizer.[1] Fire-resistant hydraulic fluids are critical in applications where hydraulic systems operate in close proximity to ignition sources, such as in the steel, mining, and aviation industries.[4] The selection of a hydraulic fluid is a balance between performance, safety, and environmental considerations.[5]

Physicochemical and Performance Data

The inclusion of **isodecyl diphenyl phosphate** in a hydraulic fluid formulation significantly influences its physical and chemical properties. The following tables summarize typical quantitative data for fire-resistant hydraulic fluids containing phosphate esters, including those with IDDP, often formulated to meet ISO Viscosity Grade (VG) 46.

Table 1: Typical Physical and Chemical Properties of Phosphate Ester-Based Fire-Resistant Hydraulic Fluids (ISO VG 46)

Property	Typical Value	Unit	Test Method
ISO Viscosity Grade	46	-	ISO 3448
Kinematic Viscosity @ 40°C	42 - 50	cSt	ISO 3104 / ASTM D445
Kinematic Viscosity @ 100°C	~7.6	cSt	ISO 3104 / ASTM D445
Viscosity Index	< 100	-	ASTM D2270
Density @ 15°C	~1.121	g/cm ³	ISO 3675 / ASTM D1298
Pour Point	-18 to -25	°C	ISO 3016 / ASTM D97
Flash Point (Cleveland Open Cup)	> 230	°C	ISO 2592 / ASTM D92
Fire Point (Cleveland Open Cup)	> 330	°C	ISO 2592 / ASTM D92
Autoignition Temperature	> 500	°C	ASTM D2155

Note: The exact values can vary depending on the specific formulation and manufacturer.

Table 2: Performance Characteristics of Phosphate Ester-Based Fire-Resistant Hydraulic Fluids

Performance Test	Typical Results	Test Method
Hydrolytic Stability	ASTM D2619	
Copper Weight Change	< 0.2 mg/cm ²	
Total Acidity of Water Layer	< 1.0 mg KOH	
Fluid Acidity Change	< 0.5 mg KOH/g	
Rust Prevention	No Rust	ASTM D665 (A & B)
Wear Protection		
Vane Pump Test (Weight Loss)	< 120 mg (ring & vanes)	ISO 20763
Four-Ball Wear (Scar Diameter)	< 0.5 mm	ASTM D4172
Fire Resistance		
Spray Flammability	FM Approved	Factory Mutual 6930

Experimental Protocols

Detailed methodologies for key experiments are crucial for the accurate evaluation of fire-resistant hydraulic fluids containing **isodecyl diphenyl phosphate**.

ASTM D2619: Hydrolytic Stability of Hydraulic Fluids (Beverage Bottle Method)

This test method assesses the stability of hydraulic fluids in the presence of water.^[6]^[7]

- Apparatus: Pressure-type beverage bottles, oven with a rotating rack, copper test specimens.
- Procedure:
 - A 75 g sample of the hydraulic fluid is mixed with 25 g of distilled water in a pressure-type beverage bottle.^[7]

- A polished copper test specimen is added to the mixture.^[7]
- The bottle is sealed and placed in an oven at 93°C (200°F) on a rotating rack (5 rpm) for 48 hours.^[7]
- After the test period, the bottle is cooled, and the contents are analyzed.
- Analysis: The copper specimen is examined for weight change and appearance. The fluid's acid number change and the acidity of the water layer are determined.^[7]

ASTM D665: Rust-Preventing Characteristics of Inhibited Mineral Oil in the Presence of Water

This method evaluates the ability of the fluid to prevent the rusting of ferrous parts.^{[8][9][10]}

- Apparatus: Oil bath, beaker, stirrer, and a cylindrical steel test specimen.
- Procedure:
 - 300 ml of the test fluid is mixed with 30 ml of either distilled water (Procedure A) or synthetic seawater (Procedure B).^[9]
 - The mixture is heated to 60°C (140°F) in a beaker.^[9]
 - A polished steel specimen is immersed in the stirred mixture for a specified duration, typically 4 or 24 hours.^{[9][10]}
- Analysis: At the end of the test, the steel specimen is visually inspected for any signs of rust. The result is reported as either "pass" (no rust) or "fail" (rust present).^[9]

ISO 20763: Determination of Anti-Wear Properties of Hydraulic Fluids — Vane Pump Method

This standard specifies a procedure for determining the steel-on-steel anti-wear properties of hydraulic fluids using a vane pump.^{[11][12][13]}

- Apparatus: A hydraulic circuit with a vane pump, reservoir, heat exchanger, and pressure control.

- Procedure:
 - Approximately 70 liters of the test fluid is circulated through the system.[\[11\]](#)[\[12\]](#)
 - The pump is operated for 250 hours under specified conditions of speed, pressure, and temperature.[\[11\]](#)[\[12\]](#) The temperature is controlled to maintain a specific fluid viscosity.[\[13\]](#)
- Analysis: The weight loss of the pump's vanes and ring is measured to determine the anti-wear performance of the fluid.[\[11\]](#)[\[13\]](#)

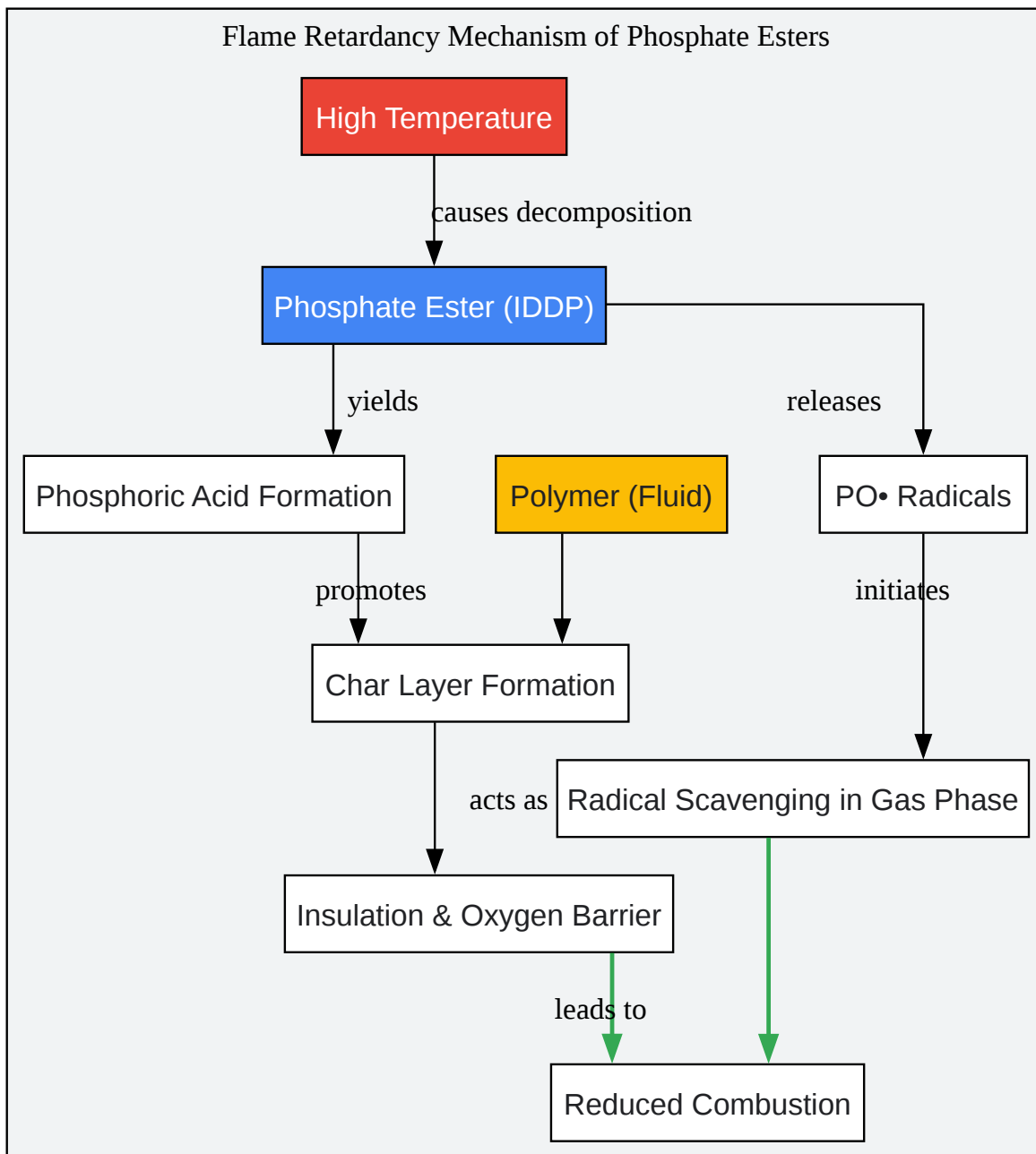
Factory Mutual (FM) 6930: Spray Flammability Test

This standard evaluates the flammability of industrial fluids to classify them as fire-resistant.[\[4\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

- Apparatus: A spray nozzle, a means to pressurize and heat the fluid, and an ignition source (e.g., a propane-air ring burner).[\[4\]](#)[\[17\]](#)
- Procedure:
 - The hydraulic fluid is heated and pressurized to specified conditions.
 - The fluid is then sprayed through a nozzle, creating an atomized mist.
 - The spray is exposed to a standardized ignition source.
- Analysis: The test measures the chemical heat release rate of the fluid spray and the critical heat flux required for ignition. These values are used to calculate a Spray Flammability Parameter (SFP), which determines the fluid's fire-resistance classification.[\[15\]](#)[\[16\]](#)[\[18\]](#)

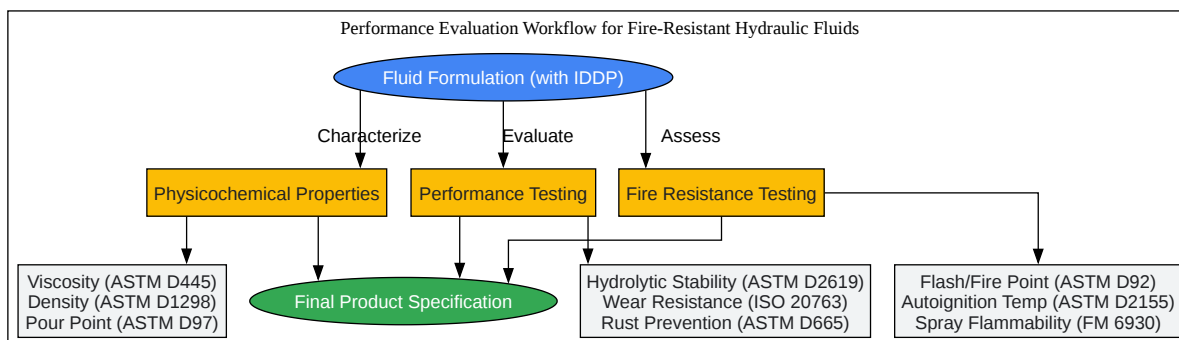
Visualizations

The following diagrams illustrate key concepts related to the application and evaluation of **isodecyl diphenyl phosphate** in fire-resistant hydraulic fluids.



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Flame Retardancy Mechanism of Phosphate Esters



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Hydraulic Fluid Performance Evaluation Workflow

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